2-(Hydroxymethyl)cyclohexanone chemical properties

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Compound of Interest	
Compound Name:	*2-(Hydroxymethyl)cyclohexanone*
CAS No.:	*5331-08-8*
Cat. No.:	*B1294659*

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An In-depth Technical Guide to the Chemical Properties of **2-(Hydroxymethyl)cyclohexanone**

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December 2025

Abstract

2-(Hydroxymethyl)cyclohexanone (CAS No: 5331-08-8) is a bifunctional organic molecule of significant interest to the chemical and pharmaceutical research communities.[1] Possessing both a nucleophilic primary alcohol and an electrophilic ketone within a six-membered ring, it serves as a versatile and valuable building block in organic synthesis.[2] Its structure allows for a diverse range of chemical transformations, making it a key intermediate in the construction of complex molecular architectures, including natural products and biologically active compounds.[2] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and spectroscopic characterization, with a focus on practical applications for researchers and drug development professionals.

Core Physicochemical Properties

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A foundational understanding of **2-(Hydroxymethyl)cyclohexanone** begins with its fundamental physical and chemical properties. These parameters govern its behavior in various solvents and reaction conditions, and are critical for experimental design and process scale-up.

Property	Value	Source(s)
CAS Number	5331-08-8	[1]
Molecular Formula	$C_7H_{12}O_2$	[3]
Molecular Weight	128.17 g/mol	[2][3]
Boiling Point	114-115 °C (at 16 Torr); 239.8 °C (at 760 mmHg)	[4][5]
Density	~1.070 g/cm³	[4]
InChI Key	SIGZQOSGZJNAKB-UHFFFAOYSA-N	[2]
Appearance	Colorless liquid	[5]
Storage Temperature	Refrigerated (2-8 °C)	[4][6]

Synthesis and Purification

The preparation of **2-(Hydroxymethyl)cyclohexanone** is most commonly achieved via the α-hydroxymethylation of cyclohexanone. While several methods exist, organocatalytic asymmetric synthesis has emerged as a highly efficient route for producing the enantiomerically pure compound, which is a crucial precursor in pharmaceutical development.[2]

Asymmetric Organocatalytic Synthesis

The use of amino acids as organocatalysts represents a significant advancement, providing a direct and stereocontrolled route to chiral (S)-**2-(hydroxymethyl)cyclohexanone**.[2] L-threonine, in particular, has been identified as an efficient catalyst for this transformation using formalin as the hydroxymethyl source.[2]

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Experimental Protocol: Asymmetric α-Hydroxymethylation of Cyclohexanone

This protocol describes a representative method for the synthesis of (S)-**2-(Hydroxymethyl)cyclohexanone**.

- Reaction Setup: To a round-bottom flask, add cyclohexanone (1.0 eq), L-threonine (0.1 eq), and a suitable solvent such as DMF or DMSO.
- Reagent Addition: Add aqueous formaldehyde (formalin, 37 wt. %, 1.5 eq) to the mixture. The causality for using an excess of formalin is to drive the reaction equilibrium towards the product.
- Reaction Execution: Stir the mixture vigorously at room temperature. The reaction progress should be monitored by Thin-Layer Chromatography (TLC) or GC-MS to determine the consumption of the cyclohexanone starting material.
- Workup: Upon completion, quench the reaction by adding a saturated aqueous solution of NH_4Cl. Extract the aqueous layer with an organic solvent such as ethyl acetate (3x). The purpose of the aqueous workup is to remove the catalyst and any remaining formaldehyde.
- Drying and Concentration: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4). Remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient. This step is critical to remove unreacted starting material and any side products, yielding the pure **2-(Hydroxymethyl)cyclohexanone**.[7]

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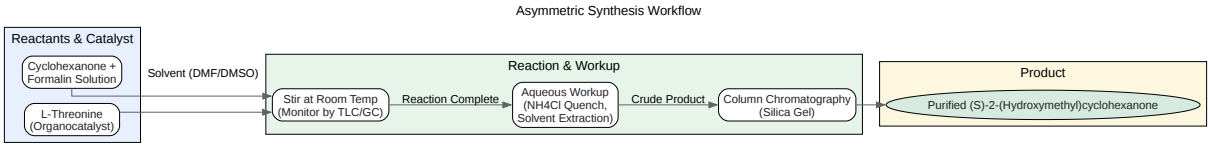

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*Caption: Asymmetric synthesis workflow for **2-(Hydroxymethyl)cyclohexanone**.*

Chemical Reactivity and Synthetic Utility

The dual functionality of **2-(Hydroxymethyl)cyclohexanone** is the cornerstone of its chemical behavior, allowing for selective transformations at either the hydroxyl or carbonyl group, or reactions involving both.[2]

Reactions at the Hydroxyl Group

- Oxidation: The primary alcohol can be oxidized to form either an aldehyde or a carboxylic acid, depending on the strength of the oxidizing agent. For instance, stronger reagents like potassium permanganate will yield 2-(carboxymethyl)cyclohexanone.[2][8]

- Esterification & Etherification: Standard protocols can be used to convert the hydroxyl group into esters and ethers, respectively, which is useful for installing protecting groups or modifying the molecule's properties.[9]

- Substitution: The hydroxyl group is a poor leaving group, but it can be converted into a good leaving group (e.g., tosylate or mesylate). Subsequent S_n2 reaction with a nucleophile allows for the synthesis of a wide variety of 2-substituted cyclohexanone derivatives.[2]

Reactions at the Ketone Group

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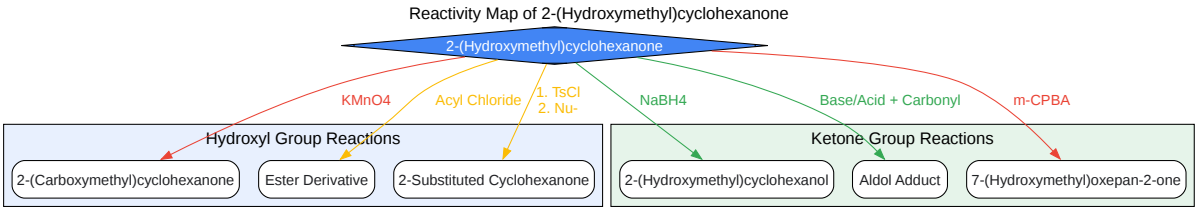
- Reduction: The carbonyl group can be selectively reduced using mild reducing agents like sodium borohydride ($NaBH_4$) to yield the corresponding secondary alcohol, forming 2-(hydroxymethyl)cyclohexanol.[2]

- Nucleophilic Addition: The electrophilic carbonyl carbon is susceptible to attack by various nucleophiles, a foundational reaction in carbon-carbon bond formation.

- Condensation Reactions: The ketone can participate in base- or acid-catalyzed condensation reactions, such as the aldol condensation, to form more complex structures.[7]

Bifunctional Reactivity

- Baeyer-Villiger Oxidation: This reaction involves the oxidation of the ketone to an ester (a lactone). In **2-(hydroxymethyl)cyclohexanone**, the regioselectivity favors the migration of the unsubstituted C6 carbon, leading to the formation of 7-(hydroxymethyl)oxepan-2-one.[2]



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*Caption: Key chemical transformations of **2-(Hydroxymethyl)cyclohexanone**.*

Spectroscopic Characterization

Unambiguous structural elucidation and purity assessment rely on a combination of spectroscopic techniques. Below are the expected spectral characteristics for **2-(Hydroxymethyl)cyclohexanone**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework.

Nucleus	Assignment	Expected Chemical Shift (δ, ppm)	Key Observations
^{1}H NMR	-CH$_2$-OH	~3.5 - 3.8	Diastereotopic protons, often appearing as two multiplets.[9]
-OH	Variable (broad singlet)	Chemical shift is highly dependent on solvent and concentration.[9]	
Cyclohexyl Protons	~1.2 - 2.5	A series of complex, overlapping multiplets.[9]	
^{13}C NMR	C=O (Ketone)	~210 - 215	Characteristic downfield shift for a cyclohexanone carbonyl carbon.[9]
-CH$_2$-OH	~65	Carbon bearing the primary alcohol.	
Cyclohexyl Carbons	~20 - 45	Carbons of the cyclohexane ring.	

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

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Wavenumber (cm^{-1})	Vibration	Appearance	Significance
~3400 (broad)	O-H stretch (alcohol)	Strong, broad	Confirms the presence of the hydroxyl group.[2]
~2930 & 2860	C-H stretch (alkane)	Strong	Corresponds to the sp^3 C-H bonds of the ring.
~1710	C=O stretch (ketone)	Strong, sharp	Confirms the presence of the cyclohexanone carbonyl.[2]

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern. Using Electron Ionization (EI), the molecular ion (M•+) is expected at m/z 128.[10]

m/z Value	Proposed Fragment	Fragmentation Pathway
128	$[C_7H_{12}O_2]^{+\cdot}$	Molecular Ion (M•+)
110	$[M - H_2O]^{+\cdot}$	Loss of a water molecule from the hydroxyl group, a common pathway for alcohols.[10]
97	$[M - CH_2OH]^+$	Cleavage of the C-C bond between the ring and the hydroxymethyl group.[10]
55	$[C_4H_7]^+$ or $[C_3H_3O]^+$	Characteristic fragment from the cleavage of the cyclohexanone ring.[10]

Protocol: General Spectroscopic Analysis

- Sample Preparation:

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- NMR: Dissolve 5-10 mg of the purified compound in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube.[9]
- IR: Place a drop of the neat liquid sample between two salt plates (NaCl or KBr) or use a thin film on a single plate.
- GC-MS: Prepare a dilute solution (~1 mg/mL) of the sample in a volatile solvent like dichloromethane or ethyl acetate.

- Data Acquisition:
  - NMR: Acquire ^{1}H, ^{13}C, and other relevant spectra on a high-field spectrometer (≥400 MHz).[9]
  - IR: Record the spectrum using an FTIR spectrometer, typically scanning from 4000 to 400 cm^{-1}.
  - GC-MS: Inject the sample into the GC-MS system. The gas chromatograph will separate the components before they enter the mass spectrometer for ionization and analysis.[10]
- Data Analysis: Correlate the data from all three techniques to confirm the structure and assess the purity of **2-(Hydroxymethyl)cyclohexanone**.

Applications in Drug Discovery and Development

The true value of **2-(Hydroxymethyl)cyclohexanone** is realized in its application as a versatile synthetic intermediate.[2] Its bifunctional nature and, particularly, the availability of its chiral (S)-enantiomer make it a sought-after starting material for complex, high-value molecules.[2]

- Chiral Building Block: The (S)-enantiomer is a key starting material in the asymmetric synthesis of various pharmaceutical compounds, where specific stereochemistry is essential for biological activity.[2]
- Inflammatory Diseases: The core structure of **2-(Hydroxymethyl)cyclohexanone** is found in precursors to potent antagonists for the CCR2 receptor, which are being investigated for the treatment of inflammatory diseases.[2]

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- Antiviral Agents: Derivatives of this compound are integral to the synthesis of carbocyclic nucleoside analogues, a class of molecules often explored for their potential antiviral activity. [2]

Stability and Storage

Proper handling and storage are essential to maintain the integrity of **2-(Hydroxymethyl)cyclohexanone**.

- Recommended Storage: The compound should be stored in a tightly closed container in a dry, well-ventilated place, under refrigeration (2-8 °C).[6]
- Potential Degradation: The primary degradation pathways are likely oxidation of the alcohol and acid/base-catalyzed rearrangements. The presence of both a ketone and an alcohol makes it susceptible to these changes under non-ideal conditions.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents to prevent undesired reactions.[6]

Conclusion

2-(Hydroxymethyl)cyclohexanone is a fundamentally important molecule whose value is derived from the versatile reactivity of its dual functional groups. Its role as a key intermediate in the synthesis of complex organic molecules, especially in the context of stereoselective synthesis for pharmaceutical applications, is well-established. A thorough understanding of its synthesis, reactivity, and spectroscopic properties, as outlined in this guide, is essential for any researcher aiming to leverage its synthetic potential.

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